

Technical Guide: Physicochemical Properties of 3-Ethyl-2,2,5-trimethylhexane

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Compound of Interest

Compound Name: 3-Ethyl-2,2,5-trimethylhexane

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a concise overview of the boiling point and density of **3-Ethyl-2,2,5-trimethylhexane**. It includes a summary of its physical properties and outlines the standard experimental methodologies for their determination. This document is intended to serve as a quick reference for laboratory professionals.

Chemical Identity

- IUPAC Name: **3-Ethyl-2,2,5-trimethylhexane**
- Molecular Formula: $C_{11}H_{24}$ ^[1]
- Molecular Weight: 156.31 g/mol
- CAS Number: 61868-76-6
- Structural Formula: $(CH_3)_3CCH(CH_2CH_3)CH_2CH(CH_3)_2$ ^[1]

Physicochemical Data

The boiling point and density are critical parameters for the handling, processing, and formulation of chemical compounds. The experimentally determined values for **3-Ethyl-2,2,5-trimethylhexane** are summarized below.

Property	Value	Units	Reference
Boiling Point	170.7	°C	[1]
Boiling Point	170	°C	[2]
Density	0.7508	g/cm ³	[2]

Experimental Protocols

The determination of boiling point and density for alkanes like **3-Ethyl-2,2,5-trimethylhexane** follows well-established experimental protocols.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, particularly with small sample volumes, the capillary method (Thiele tube method) is commonly employed.[\[3\]](#)[\[4\]](#)

Methodology: Capillary Method

- Sample Preparation: A small amount of the liquid sample (less than 0.5 mL) is placed into a small glass vial (Durham tube).[\[3\]](#)
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the sample vial.[\[3\]](#)
- Apparatus Setup: The vial is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- Heating: The Thiele tube is gently and uniformly heated.[\[3\]](#) As the temperature rises, the air trapped in the capillary tube expands and escapes, followed by the vapor of the sample, which will be observed as a stream of bubbles emerging from the capillary tip.[\[4\]](#)
- Observation: Heating is continued until a steady and vigorous stream of bubbles is observed. The heat source is then removed.

- Boiling Point Reading: As the apparatus cools, the vapor pressure of the sample decreases. The point at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.^[4] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

Density Determination

Density is the mass per unit volume of a substance. A common and precise method for determining the density of liquids is through the use of a vibrating tube densimeter.^{[5][6]}

Methodology: Vibrating Tube Densitometry

- Calibration: The instrument is first calibrated using two standards of known density, typically dry air and pure water.
- Sample Injection: The sample, **3-Ethyl-2,2,5-trimethylhexane**, is injected into the U-shaped vibrating tube within the instrument.
- Temperature Control: The temperature of the sample is precisely controlled, as density is temperature-dependent.
- Measurement: The instrument measures the oscillation period of the vibrating tube containing the sample. This period is directly related to the density of the liquid in the tube.
- Data Conversion: The instrument's software converts the oscillation period into a density value based on the initial calibration.

Workflow Visualization

The following diagram illustrates the general experimental workflow for determining the boiling point and density of a liquid alkane.

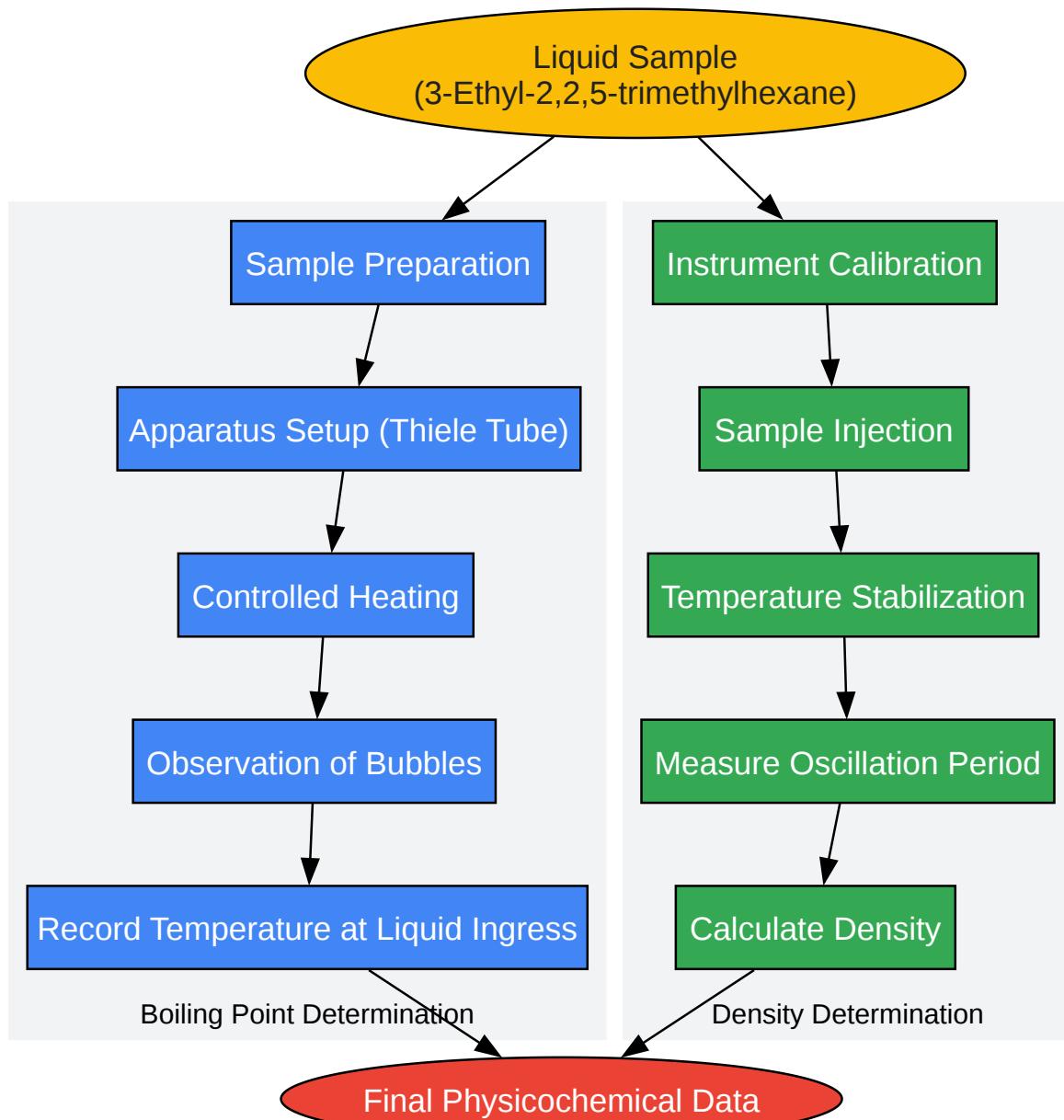


Figure 1. General Experimental Workflow

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Caption: General workflow for boiling point and density determination.

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